

Personal protective equipment for handling 5-((2-Hydroxyethyl)amino)-2-methylphenol

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Compound of Interest

Compound Name: 5-((2-Hydroxyethyl)amino)-2-methylphenol

Cat. No.: B1295181

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Essential Safety and Handling Guide for 5-((2-Hydroxyethyl)amino)-2-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-((2-Hydroxyethyl)amino)-2-methylphenol** (CAS No. 55302-96-0). Adherence to these procedures is essential to ensure a safe laboratory environment and proper disposal of hazardous materials.

Understanding the Hazards

5-((2-Hydroxyethyl)amino)-2-methylphenol is classified with the following hazards[1]:

- Skin Irritation: Causes skin irritation.
- Serious Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.

As a substituted phenol, it shares hazards with the broader class of phenolic compounds, which can be corrosive, toxic, and readily absorbed through the skin[2][3][4]. Phenol exposure can affect the central nervous system, liver, and kidneys[5].

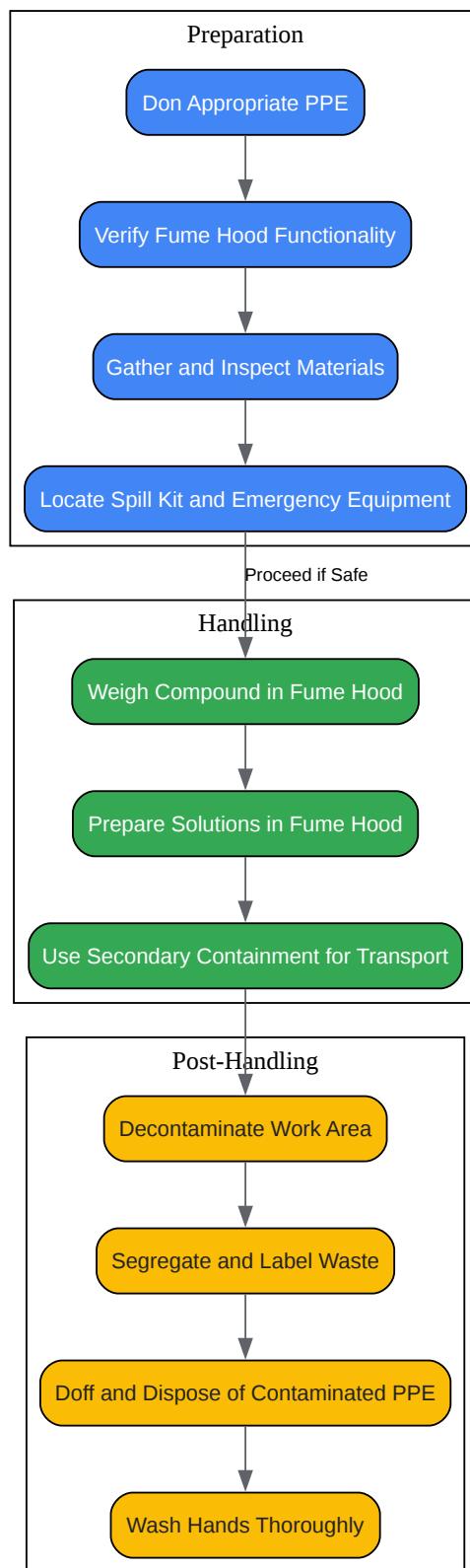
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling this compound. The following table summarizes the required PPE.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical splash goggles are mandatory. When there is a potential for splashes, a face shield worn over the goggles is required[2][3][5].
Hand Protection	Double-layered nitrile gloves or thicker (8mil) nitrile gloves are suitable for incidental contact with dilute solutions. For handling concentrated solutions or prolonged work, butyl rubber or neoprene gloves should be worn over nitrile gloves[2][5]. Gloves must be changed immediately if contaminated[2].
Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes are required at all times[3][5]. For tasks with a higher splash risk, a chemically resistant apron made of butyl rubber or neoprene should be worn over the lab coat[4][5].
Respiratory Protection	All handling of this compound, especially stock solutions and dilutions, must be conducted in a certified chemical fume hood to minimize inhalation of vapors or aerosols[3][5].

Operational Plan: Step-by-Step Handling Procedures

A structured workflow is crucial for minimizing exposure and ensuring safety.



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Caption: Workflow for safely handling **5-(2-Hydroxyethyl)amino)-2-methylphenol**.

Experimental Protocol:**• Preparation:**

- Before beginning work, ensure you are wearing all required PPE as detailed in the table above.
- Verify that the chemical fume hood is operational and the sash is at the appropriate height.
- Gather all necessary chemicals and equipment. Inspect containers for any damage or leaks.
- Confirm the location of the nearest emergency eyewash station, safety shower, and spill kit[2][4].

• Handling:

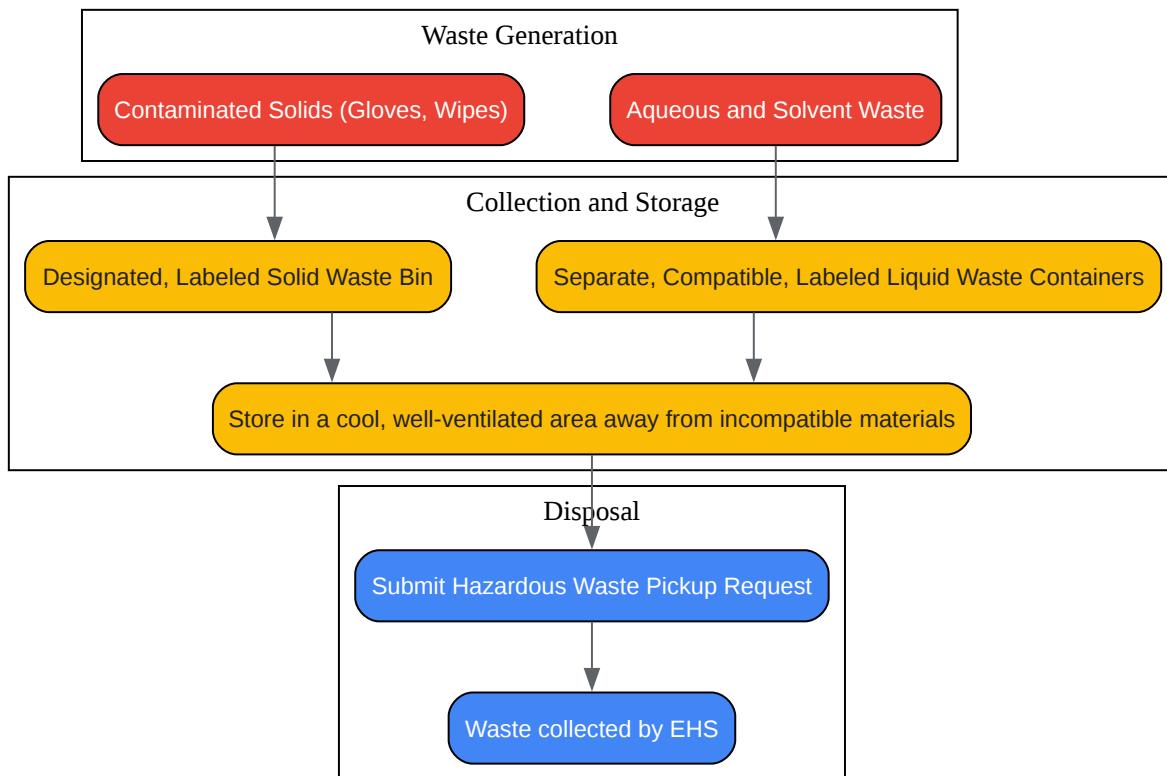
- Conduct all weighing and solution preparation inside a chemical fume hood to prevent inhalation of powders or vapors[3][5].
- When transporting the chemical, use secondary containment, such as a bottle carrier, to prevent spills[2].
- Avoid heating the compound outside of a controlled, ventilated apparatus[5].

• Post-Handling:

- After use, thoroughly decontaminate the work area with a suitable cleaning agent.
- Segregate waste as described in the disposal plan below.
- Carefully remove and dispose of contaminated PPE, particularly gloves.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal workflow for waste containing **5-((2-Hydroxyethyl)amino)-2-methylphenol**.

Disposal Protocol:

- Waste Segregation:
 - Solid Waste: All contaminated solid materials, including gloves, paper towels, and weighing papers, must be collected in a designated hazardous waste container lined with a plastic bag[5].

- Liquid Waste: Collect all liquid waste containing **5-((2-Hydroxyethyl)amino)-2-methylphenol** in a clearly labeled, sealed, and chemically compatible container. Do not mix with incompatible waste streams[6].
- Labeling and Storage:
 - All waste containers must be labeled with "Hazardous Waste" and the full chemical name of the contents.
 - Keep waste containers securely closed when not in use.
 - Store waste in a designated satellite accumulation area that is cool, well-ventilated, and away from incompatible materials such as strong oxidizing agents and acids[2][3][7].
- Final Disposal:
 - Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office by submitting a waste pickup request[6].
 - Do not dispose of this chemical or its solutions down the drain[6]. Due to its aquatic toxicity, this is strictly prohibited[1].

By adhering to these guidelines, you can significantly mitigate the risks associated with handling **5-((2-Hydroxyethyl)amino)-2-methylphenol**, ensuring personal safety and environmental responsibility.

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